Reconstitution Protocol for (rel)-AR234960 Powder: Application Notes for Researchers

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Compound of Interest

Compound Name:	*(rel)-AR234960*
Cat. No.:	*B2407730*

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(rel)-AR234960 is a selective and competitive agonist for the G protein-coupled receptor MAS. This document provides detailed protocols for the reconstitution, storage, and application of **(rel)-AR234960** powder for research purposes. Adherence to these guidelines is crucial for ensuring the compound's stability and activity in experimental settings.

Product Information

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Characteristic	Description
IUPAC Name	(rel)-N-(4-cyanophenyl)-2-(4-isopropoxy-3-(trifluoromethyl)phenyl)-4-methyl-5-thiazolecarboxamide
Molecular Formula	$C_{23}H_{19}F_3N_4OS$
Molecular Weight	484.49 g/mol
Mechanism of Action	Selective agonist of the G protein-coupled receptor MAS. It activates the downstream ERK1/2 signaling pathway, leading to the expression of connective tissue growth factor (CTGF) and collagen subtypes.[1]
Primary Applications	Research in cardiac fibrosis, heart failure, and extracellular matrix remodeling.[1]

Reconstitution Protocols

Proper reconstitution of **(rel)-AR234960** is critical for its biological activity. The choice of solvent will depend on the intended experimental application (in vitro vs. in vivo).

In Vitro Stock Solution

For cell-based assays, Dimethyl Sulfoxide (DMSO) is the recommended solvent for preparing a concentrated stock solution.

Parameter	Value
Solvent	DMSO
Recommended Stock Concentration	10 mM
Solubility in DMSO	≥ 25 mg/mL

Protocol:

- Equilibrate the **(rel)-AR234960** powder and DMSO to room temperature.

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- To prepare a 10 mM stock solution, add 206.4 µL of DMSO to 1 mg of **(rel)-AR234960** powder.
- Vortex or sonicate the solution until the powder is completely dissolved. A brief warming period may aid dissolution if precipitation is observed.[1]

In Vivo Formulations

For animal studies, specific solvent mixtures are required to ensure biocompatibility and solubility. Two common formulations are provided below.

Protocol 1: PEG300, Tween-80, and Saline Formulation

Solvent Component	Percentage
DMSO	10%
PEG300	40%
Tween-80	5%
Saline	45%
Achievable Concentration	≥ 2.5 mg/mL (4.50 mM)[1]

Step-by-step Preparation (for 1 mL):

- Prepare a 25 mg/mL stock solution of **(rel)-AR234960** in DMSO.
- Add 100 µL of the DMSO stock solution to 400 µL of PEG300 and mix thoroughly.
- Add 50 µL of Tween-80 to the mixture and mix until a clear solution is formed.
- Add 450 µL of saline to reach a final volume of 1 mL. Mix thoroughly.[1]

Protocol 2: Corn Oil Formulation

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Solvent Component	Percentage
DMSO	10%
Corn Oil	90%
Achievable Concentration	≥ 2.5 mg/mL (4.50 mM)[1]

Step-by-step Preparation (for 1 mL):

- Prepare a 25 mg/mL stock solution of **(rel)-AR234960** in DMSO.
- Add 100 µL of the DMSO stock solution to 900 µL of corn oil.
- Vortex or sonicate until a clear and homogenous solution is achieved.

Note: For in vivo experiments, it is recommended to prepare fresh solutions on the day of use.[1] If precipitation occurs, gentle heating and/or sonication can be used to aid dissolution.[1]

Storage and Stability

Proper storage is essential to maintain the integrity of **(rel)-AR234960**.

Form	Storage Temperature	Stability
Powder	-20°C	1 year
DMSO Stock Solution	-80°C	2 years
-20°C	1 year	

To avoid repeated freeze-thaw cycles, it is recommended to aliquot the stock solution into smaller volumes for storage.[1]

Experimental Applications

(rel)-AR234960 has been utilized in various experimental models to study its effects on the MAS receptor and downstream signaling.

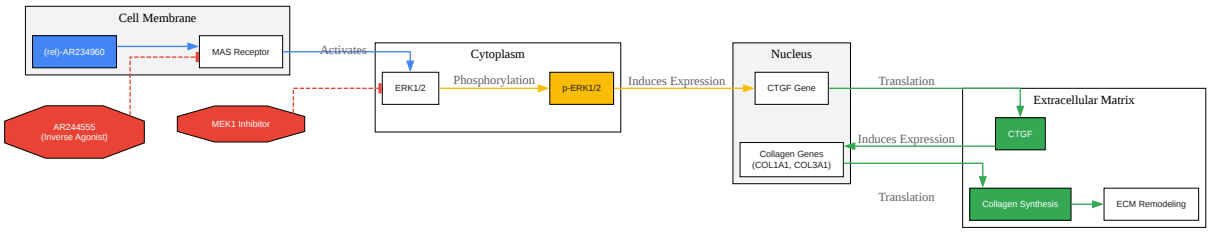
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In Vitro Studies

In cell culture experiments, **(rel)-AR234960** has been shown to activate the MAS receptor. For example, a concentration of 10 µM for 12 hours was effective in activating the MAS receptor in HEK293-MAS cells, leading to the induction of CTGF and collagen gene expression, as well as the phosphorylation of ERK1/2.[1]

Signaling Pathway

(rel)-AR234960 binding to the MAS receptor initiates a signaling cascade that plays a role in cardiac fibrosis. The activation of MAS leads to the phosphorylation of ERK1/2, which in turn promotes the expression of Connective Tissue Growth Factor (CTGF). CTGF then stimulates the synthesis of collagen subtypes, contributing to the remodeling of the extracellular matrix.[1][2][3] This pathway can be blocked by the MAS inverse agonist AR244555 or by a MEK1 inhibitor.[1][4]



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Caption: **(rel)-AR234960** signaling pathway leading to extracellular matrix remodeling.

Safety Precautions

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(rel)-AR234960 is for research use only. Standard laboratory safety practices should be followed when handling this compound. This includes wearing appropriate personal protective equipment (PPE) such as gloves, a lab coat, and safety glasses. Avoid inhalation of the powder and contact with skin and eyes. In case of contact, wash the affected area thoroughly with water.

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